

Synthesis and chemical properties of AHR-2244 hydrochloride

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Compound of Interest

Compound Name: AHR-2244 hydrochloride

Cat. No.: B1665089

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In-Depth Technical Guide: AHR-2244 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document synthesizes publicly available information on **AHR-2244 hydrochloride**. Detailed experimental protocols and extensive chemical property data are limited due to the age of the primary research and lack of recent publications. The primary preclinical evaluation cited was published in 1974, and access to the full-text article is restricted.

Introduction

AHR-2244 hydrochloride is a chemical entity identified as a potential psychotherapeutic agent. Early preclinical research suggested its activity within the central nervous system. This guide provides a summary of its known chemical properties and limited pharmacological context. The compound's name suggests a potential interaction with the Aryl Hydrocarbon Receptor (AHR), a ligand-activated transcription factor involved in regulating various cellular processes. However, definitive studies linking AHR-2244 directly to AHR signaling pathways are not available in the public domain.

Chemical Properties and Synthesis

Detailed information regarding the synthesis of **AHR-2244 hydrochloride** is not readily available in accessible literature. The primary source of information comes from chemical

databases that provide basic identifiers and computed properties.

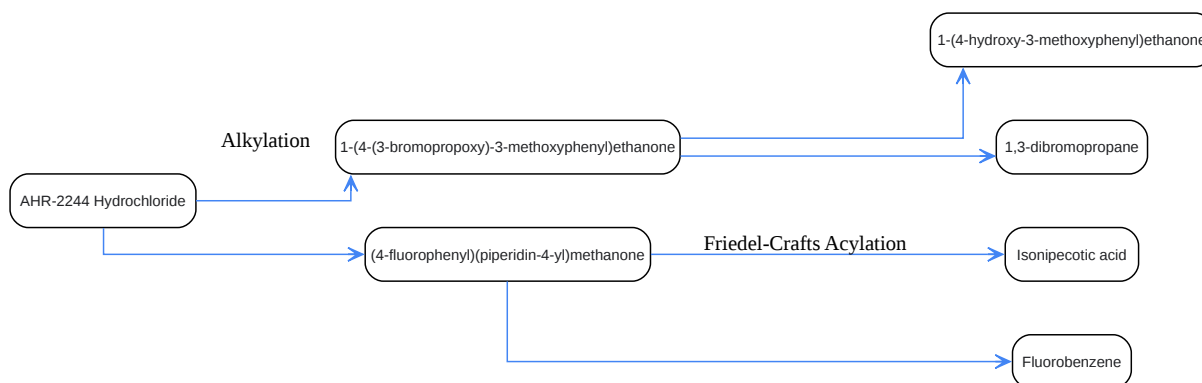
Chemical Structure and Identifiers

The fundamental chemical information for **AHR-2244 hydrochloride** is summarized below.

Property	Value	Reference
IUPAC Name	1-[4-[3-[4-(4-fluorobenzoyl)piperidin-1-ium-1-yl]propoxy]-3-methoxyphenyl]ethanone;chloride	
Molecular Formula	C ₂₄ H ₂₉ ClFNO ₄	[1]
Molecular Weight	449.9 g/mol	[1]
CAS Number	24677-84-7	
Canonical SMILES	<chem>CC(=O)C1=CC(=C(C=C1)OC</chem> <chem>CC[NH+]2CCCC(CC2)C(=O)C3</chem> <chem>=CC=C(C=C3)F)OC.[Cl-]</chem>	[1]
InChI Key	QUINACONPGHHMC-UHFFFAOYSA-N	[1]
Synonyms	AHR 2244, 1-(3-(p-Acetyl-o-methoxyphenoxy)propyl)-4-(p-fluorobenzoyl)piperidine hydrochloride	[1]

Synthesis Pathway

A definitive, peer-reviewed synthesis protocol for **AHR-2244 hydrochloride** is not publicly documented in the available resources. A potential retrosynthetic analysis based on its structure is presented below. This is a theoretical pathway and has not been experimentally verified from the available literature.



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A potential retrosynthetic pathway for AHR-2244.

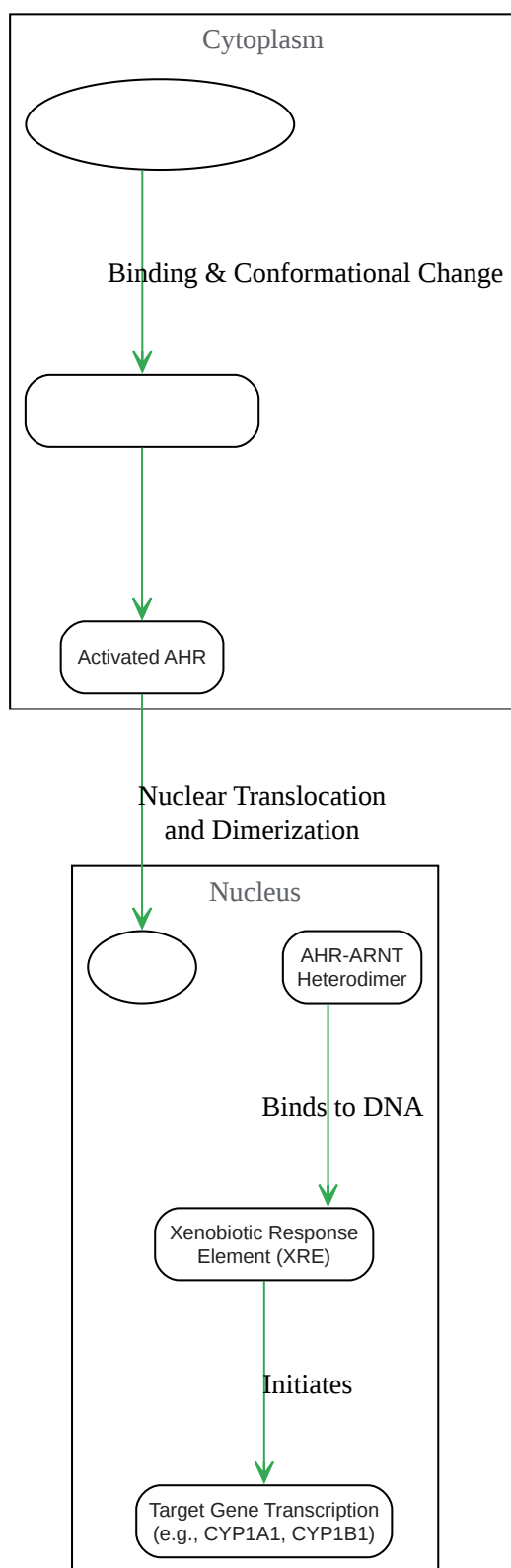
Pharmacological Profile

The primary characterization of AHR-2244 as a psychotherapeutic agent originates from a 1974 preclinical study. Without access to the detailed findings of this paper, a comprehensive summary of its pharmacological effects and mechanism of action cannot be provided.

Postulated Mechanism of Action: Aryl Hydrocarbon Receptor (AHR) Signaling

Given the "AHR" designation in its name and the general role of the Aryl Hydrocarbon Receptor in pharmacology, a possible, though unconfirmed, mechanism of action involves the AHR signaling pathway. The AHR is a transcription factor that, upon ligand binding, translocates to the nucleus and regulates gene expression. This pathway is known to influence immune responses, cellular metabolism, and detoxification processes.

The canonical AHR signaling pathway is illustrated below. It is important to note that the interaction of AHR-2244 with this pathway is speculative.

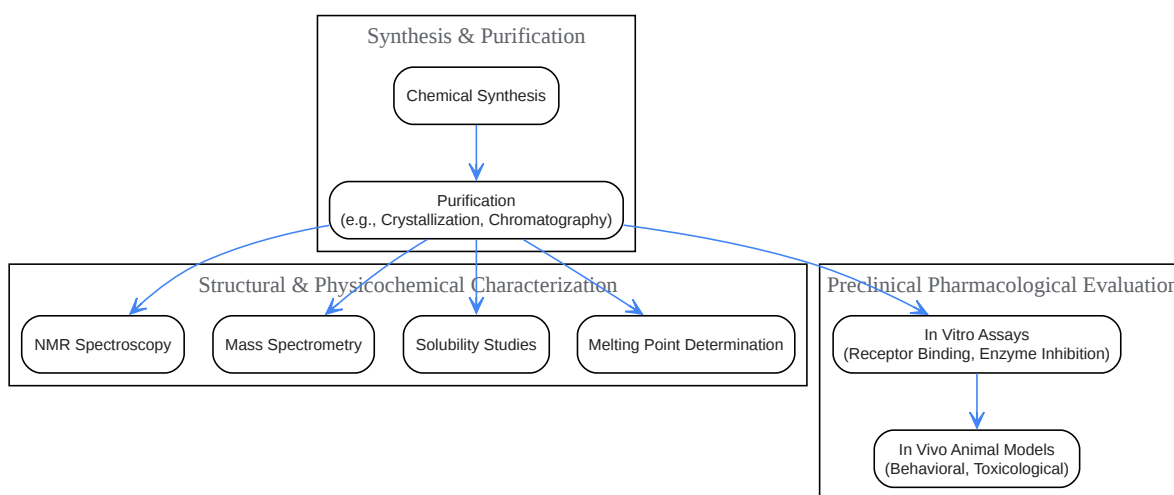


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Canonical Aryl Hydrocarbon Receptor (AHR) signaling pathway.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **AHR-2244 hydrochloride** are not available in the searched literature. A general workflow for characterizing a novel chemical entity in a preclinical setting is provided below as a representative example of the types of experiments that would have been conducted.



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General experimental workflow for novel compound evaluation.

Conclusion

AHR-2244 hydrochloride remains a compound of historical interest with limited contemporary data. Its initial promise as a psychotherapeutic agent has not been substantiated by further published research in the public domain. The information available is primarily archival, pointing to a need for re-evaluation with modern techniques to confirm its structure, elucidate its synthesis, and definitively determine its mechanism of action, including its putative interaction

with the Aryl Hydrocarbon Receptor. For researchers in drug development, AHR-2244 represents an underexplored chemical scaffold that may warrant further investigation.

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References

- 1. AHR-2244 - Immunomart [immunomart.com]
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